

IMP-1575: A Technical Guide to its Physicochemical Properties and Mechanism of Action

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For Researchers, Scientists, and Drug Development Professionals

Introduction

IMP-1575 has emerged as a potent and selective inhibitor of Hedgehog acyltransferase (HHAT), a crucial enzyme in the Hedgehog (Hh) signaling pathway.[1][2] Dysregulation of the Hh pathway is implicated in various developmental disorders and cancers, making HHAT a compelling therapeutic target. This document provides a comprehensive overview of the physicochemical properties of **IMP-1575**, its mechanism of action, and detailed experimental protocols for its characterization.

Physicochemical Properties

IMP-1575 is a synthetic small molecule with the following properties:



Property	Value	Source
Molecular Formula	C19H25N3OS	[2][3]
Molecular Weight	343.49 g/mol	[2][3]
IUPAC Name	(R)-2-(isobutylamino)-1-(4-(6-methylpyridin-2-yl)-6,7-dihydrothieno[3,2-c]pyridin-5(4H)-yl)ethan-1-one	[2]
SMILES	O=C(N1CCC2=C([C@@H]1C 3=NC(C)=CC=C3)C=CS2)CN CC(C)C	[1]
Appearance	Faint yellow to yellow orange oil	[3][4]
Solubility	10 mM in DMSO	[2]
Melting Point	Not applicable (oil at room temperature)	[3][4]
рКа	Experimental data not readily available in public literature. Prediction of pKa for a molecule with multiple potential ionization sites requires specialized software and experimental validation.	
Storage	Store at 2-8°C	[3][4]

Mechanism of Action: Inhibition of the Hedgehog Signaling Pathway

IMP-1575 exerts its biological effect by directly inhibiting Hedgehog acyltransferase (HHAT). HHAT is a membrane-bound O-acyltransferase responsible for the N-terminal palmitoylation of Hedgehog proteins, such as Sonic Hedgehog (SHH).[5] This lipid modification is essential for their signaling activity.

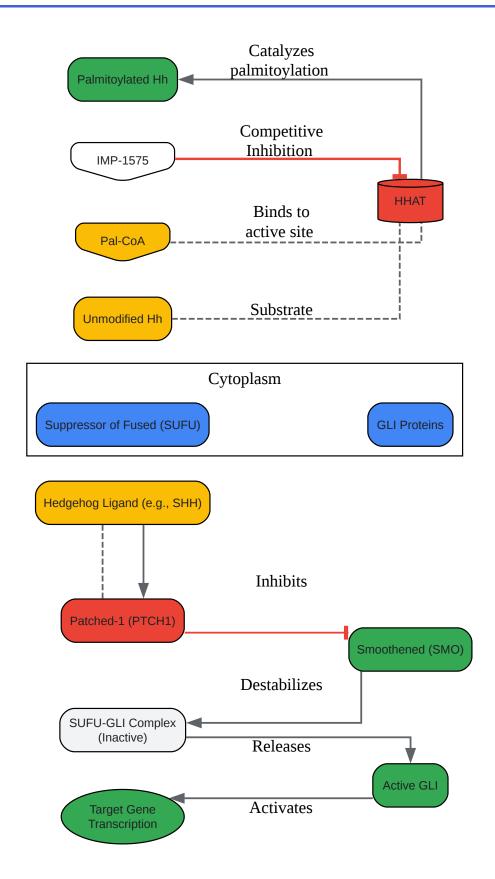




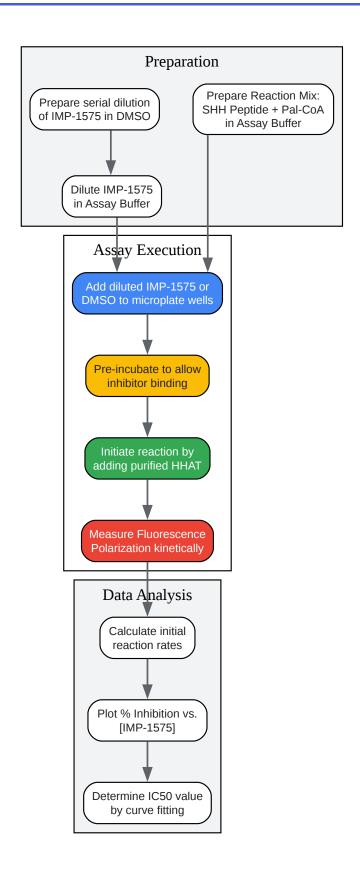


IMP-1575 acts as a potent, competitive inhibitor of the palmitoyl-coenzyme A (Pal-CoA) substrate for HHAT.[3][6] Cryo-electron microscopy studies have revealed that **IMP-1575** binds to the active site of HHAT, forming hydrogen bonds with key catalytic residues, including Asp339 and His379.[6][7] This binding event physically blocks the access of Pal-CoA to the active site, thereby preventing the palmitoylation of Hedgehog proteins.[6][7] The inhibition of this crucial step disrupts the entire Hedgehog signaling cascade.









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